

laboratory handling and safety precautions for hydrobenzole hydrochloride

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Compound of Interest

Compound Name: *Hydrobenzole hydrochloride*

Cat. No.: *B1218746*

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Application Notes and Protocols: Hydroxyzine Hydrochloride

A Note on Nomenclature: The term "**hydrobenzole hydrochloride**" is not a standard chemical identifier. Based on search results, it is likely a synonym or misspelling for Hydroxyzine Hydrochloride, a widely used pharmaceutical compound. These application notes and protocols are based on the properties and safety data of Hydroxyzine Hydrochloride.

Introduction

Hydroxyzine hydrochloride is a first-generation antihistamine of the piperazine class, widely utilized for its anxiolytic, sedative, and antiemetic properties.^[1] It functions primarily as a potent inverse agonist of the histamine H1 receptor.^[2] Additionally, it exhibits antagonist activity at serotonin 5-HT2A, dopamine D2, and α 1-adrenergic receptors.^{[1][2]} These characteristics make it a valuable tool in neuroscience research, drug development, and studies on allergic reactions and anxiety disorders.

Physicochemical Properties

The following table summarizes the key physicochemical properties of hydroxyzine hydrochloride.

Property	Value	References
Chemical Name	(\pm)-2-[2-[4-(p-Chloro-a-phenylbenzyl) -1-piperazinyl]ethoxy]ethanol dihydrochloride	[3]
Molecular Formula	C ₂₁ H ₂₇ ClN ₂ O ₂ · 2HCl	[4]
Molecular Weight	447.83 g/mol	[4][5]
Appearance	White, odorless crystalline powder	[3][6][7]
Melting Point	Approximately 190-200°C (with decomposition)	[6][7]
Solubility	Very soluble in water; freely soluble in methanol and ethanol; slightly soluble in acetone; practically insoluble in ether.	[4][6][8]
pH (1% w/v in water)	1.3 - 2.5	[6]

Laboratory Handling and Safety Precautions

3.1 Hazard Identification

Hydroxyzine hydrochloride is classified as harmful if swallowed and may cause skin and eye irritation.[7] It can also cause drowsiness and dizziness.[9]

3.2 Personal Protective Equipment (PPE)

Standard laboratory PPE should be worn at all times when handling hydroxyzine hydrochloride. This includes:

- Eye Protection: Safety glasses or goggles.[10]
- Hand Protection: Chemically resistant gloves (e.g., nitrile).[11]

- Body Protection: A laboratory coat.[10]

3.3 Handling Procedures

- Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust.[10]
- Avoid contact with skin, eyes, and clothing.[11]
- Wash hands thoroughly after handling.[11]

3.4 First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, seek medical attention.[11]
- In Case of Skin Contact: Remove contaminated clothing and wash the affected area with soap and water.[11]
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes. [11]
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[11]

3.5 Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place, protected from light.[4][9]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Experimental Protocols

4.1 Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of hydroxyzine hydrochloride for use in in vitro experiments.

Materials:

- Hydroxyzine hydrochloride powder
- Sterile, deionized water
- Calibrated analytical balance
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

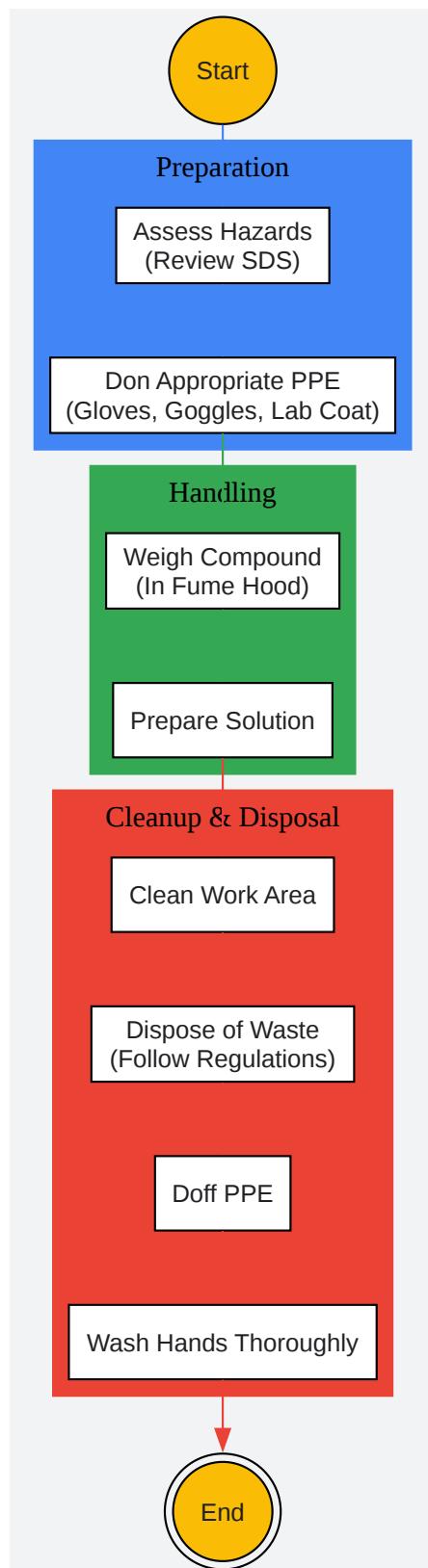
- Calculate the required mass:
 - The molecular weight of hydroxyzine hydrochloride is 447.83 g/mol .
 - To prepare 10 mL of a 10 mM solution, the required mass is: $0.01 \text{ L} * 0.01 \text{ mol/L} * 447.83 \text{ g/mol} = 0.04478 \text{ g} = 44.78 \text{ mg.}$
- Weigh the compound:
 - Tare a sterile microcentrifuge tube or weighing paper on a calibrated analytical balance.
 - Carefully weigh out approximately 44.78 mg of hydroxyzine hydrochloride powder.
- Dissolution:
 - Transfer the weighed powder to a sterile 15 mL conical tube.
 - Add 10 mL of sterile, deionized water to the tube.
 - Cap the tube tightly and vortex until the powder is completely dissolved. The solution should be clear and colorless.[\[6\]](#)
- Sterilization and Storage:

- For cell culture experiments, sterile filter the solution through a 0.22 µm syringe filter into a new sterile tube.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for long-term storage.

Visualized Workflows and Pathways

5.1 Safe Handling Workflow

The following diagram illustrates the recommended workflow for safely handling hydroxyzine hydrochloride in a laboratory setting.

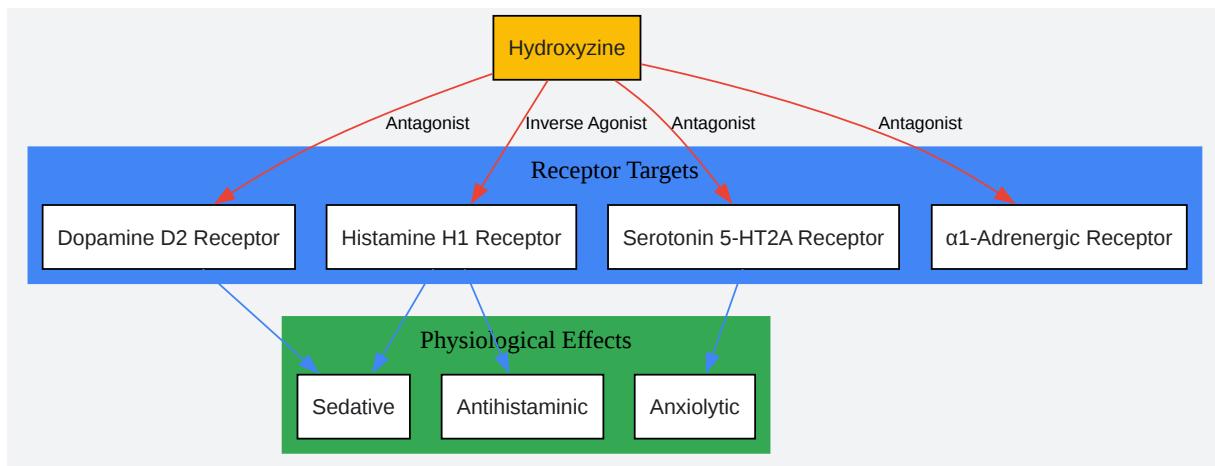


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Caption: Safe handling workflow for hydroxyzine hydrochloride.

5.2 Mechanism of Action Overview

This diagram provides a high-level overview of the primary molecular targets of hydroxyzine.



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Caption: Overview of hydroxyzine's molecular targets.

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